

# 5-Methyl-2-heptene solubility log P thermodynamic properties

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## Compound Focus: 5-Methyl-2-heptene

CAS No.: 22487-87-2

Cat. No.: S1949050

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## Physicochemical & Thermodynamic Properties

The table below consolidates the available quantitative data for **5-Methyl-2-heptene**.

Property	Value	Unit	Source / Comment
Molecular Formula	C <sub>8</sub> H <sub>16</sub>	-	[1] [2] [3]
Molecular Weight	112.21	g/mol	[1] [2] [3]
IUPAC Name	(E)-5-Methylhept-2-ene	-	[3]
CAS Registry Number	24608-85-3 (trans isomer)	-	[2]
Boiling Point	113.0	°C	Calculated value [4]
Melting Point	-113.3	°C	Calculated value [4]
log P (XLogP3)	3.4	-	[4]

Property	Value	Unit	Source / Comment
Water Solubility ( $\log_{10}$ )	-2.78	-	Calculated value; approx. 0.17 g/L [4]
Standard Enthalpy of Vaporization ( $\Delta_{\text{vap}}H^\circ$ )	39.3 (Exp.) / 32.97 (Calc.)	kJ/mol	Experimental value from NIST [2]; Calculated value [4]
Standard Enthalpy of Formation ( $\Delta_{\text{f}}H^\circ_{\text{gas}}$ )	-96.51	kJ/mol	Calculated value [4]
Flash Point	~15-25 (est.)	°C	Estimated from similar compounds [4]
Physical State	Colorless to pale yellow liquid	-	[4]

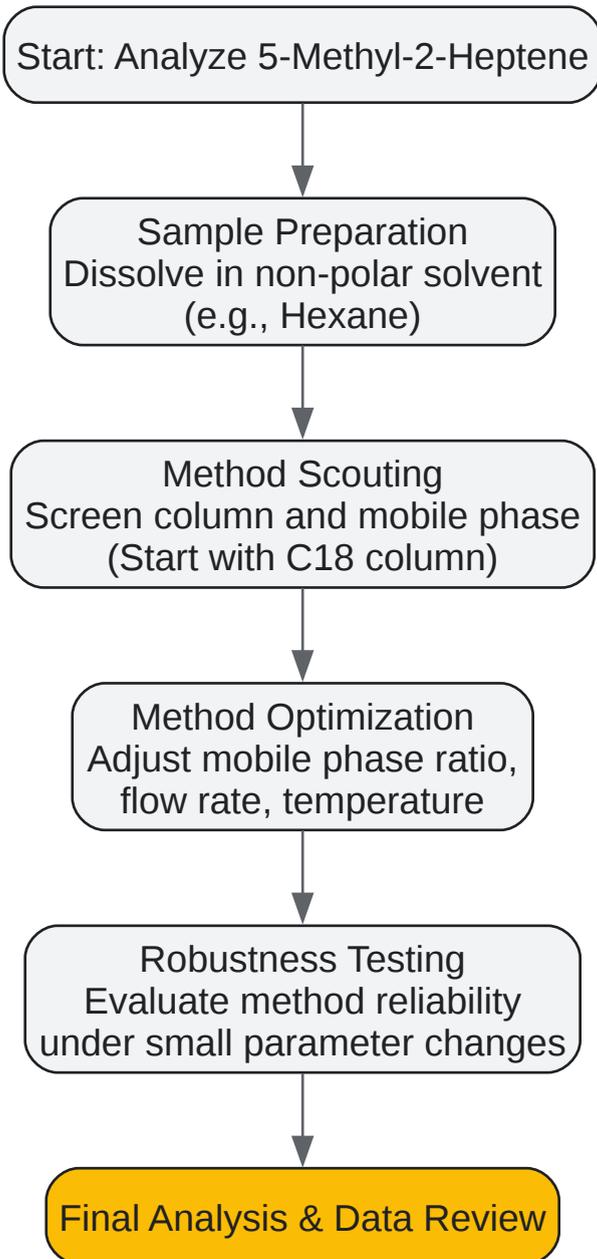
## Experimental Protocol Considerations

The search results did not yield specific experimental methodologies for measuring the properties of **5-Methyl-2-heptene**. However, the following general principles from chromatography method development can serve as a starting point for analyzing such compounds [5] [6].

- **Solubility and Sample Preparation:** The very low calculated water solubility indicates that **5-Methyl-2-heptene** is highly hydrophobic. For laboratory analysis, it would likely be dissolved in non-polar organic solvents like hexane or heptane. Sample preparation techniques such as liquid-liquid extraction or solid-phase extraction would be appropriate for isolating it from complex matrices [5].
- **Analysis via Chromatography:** Reversed-phase High-Performance Liquid Chromatography (HPLC) is the most common mode for separating non-polar to moderately polar molecules like this alkene [6].
  - **Stationary Phase:** A **C18** (Octadecyl-silica) column would be a standard first choice [6].
  - **Mobile Phase:** A mixture of a water-miscible organic solvent (e.g., **acetonitrile** or **methanol**) and water would be used. A gradient elution, increasing the proportion of the organic solvent over time, can help achieve separation [6].
  - **Detection:** Since alkenes lack strong chromophores, a **UV detector** may not be sensitive. Alternative detectors like an **Evaporative Light Scattering Detector (ELSD)** or a **Corona Charged Aerosol Detector (CAD)** are more suitable for such compounds [6].

## Molecular Structure & Workflow

The following diagrams illustrate the molecular structure of **5-Methyl-2-heptene** and a generalized workflow for its analysis based on the principles above.



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*Generalized HPLC method development workflow for 5-Methyl-2-heptene [5] [6].*

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## References

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